

Application Notes and Protocols: The Influence of UV Radiation on Disperse Yellow 211

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Compound of Interest

Compound Name: Disperse yellow 211

CAS No.: 86836-02-4

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the interaction between UV radiation and **Disperse Yellow 211**, a commercial azo dye. The information is intended to guide researchers in understanding and evaluating the photostability of this dye in various applications.

Introduction to Disperse Yellow 211

Disperse Yellow 211 is a single azo dye characterized by its brilliant greenish-yellow hue.^[1] It is primarily used for dyeing synthetic fibers such as polyester, acetate, and nylon, as well as in printing dyestuffs, inks, paints, and plastics.^{[2][3][4]} Its molecular structure, belonging to the pyridone class, gives it good dyeing properties and light fastness.^[1]

Chemical Structure: 4-Chloro-2-nitrobenzenamine diazo, coupled with 1-Ethyl-3-cyano-4-methyl-6-hydroxy-2-pyridinone.^[1]

Effects of UV Radiation on Disperse Yellow 211

UV radiation can influence the application and stability of **Disperse Yellow 211** in two primary ways:

- **Substrate Modification:** UV treatment of polyester fabric prior to dyeing can enhance the color strength and fastness properties of **Disperse Yellow 211**. This is attributed to surface modification of the polymer, improving dye uptake and adhesion.
- **Photodegradation:** Direct exposure of the dye to UV radiation can lead to its degradation, causing fading and changes in color. This is a critical consideration for the end-use of dyed materials, especially those exposed to sunlight.

Quantitative Data Summary

The following tables summarize key quantitative data related to the application and stability of **Disperse Yellow 211** under UV radiation.

Table 1: Color Fastness of **Disperse Yellow 211** on UV-Treated Polyester

Fastness Property	ISO Standard	Rating (pH 8)	Rating (pH 11)
Light Fastness	ISO 105-B02	4-5	4
Washing Fastness	ISO 105-C06	4-5	4
Rubbing Fastness	ISO 105-X12	4	4-5

Data adapted from a study by Adeel et al. (2018) on the dyeing of UV-treated polyester fabric. [5][6] Ratings are on a scale of 1 to 5, with 5 representing the best fastness.

Table 2: Representative Photodegradation Data of a Disperse Azo Dye

Irradiation Time (hours)	Absorbance at λ_{max}	Degradation (%)
0	1.00	0
1	0.85	15
2	0.72	28
4	0.55	45
8	0.35	65
24	0.15	85

This table presents illustrative data for a typical disperse azo dye under UV irradiation, as specific kinetic data for **Disperse Yellow 211** is not readily available. The degradation is monitored by the decrease in absorbance at the maximum wavelength (λ_{max}).

Experimental Protocols

Protocol for UV Treatment of Polyester Fabric for Improved Dyeing

This protocol is based on the methodology described by Adeel et al. (2018).[\[5\]](#)[\[6\]](#)

Objective: To treat the surface of polyester fabric with UV radiation to enhance the color strength of **Disperse Yellow 211**.

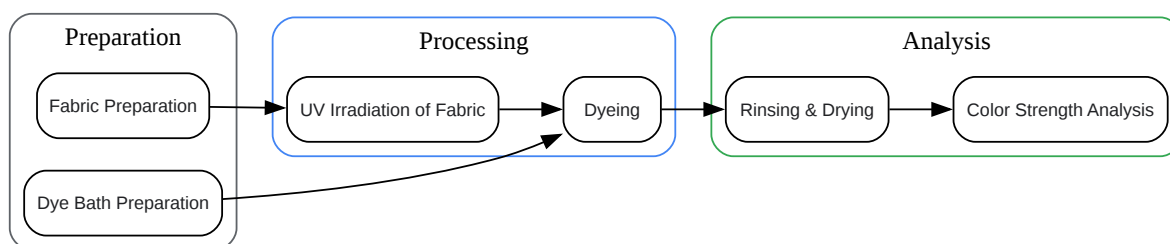
Materials and Equipment:

- Polyester fabric
- **Disperse Yellow 211**
- UV irradiation chamber with a 254 nm lamp
- Dyeing machine (e.g., launder-ometer)
- Spectrophotometer for color strength measurement

- Dispersing agent
- Acetic acid and sodium carbonate for pH adjustment
- Standard laboratory glassware

Procedure:

- Fabric Preparation: Cut polyester fabric samples to the desired size.
- UV Irradiation: Place the fabric samples in the UV irradiation chamber. Expose the fabric to UV radiation (254 nm) for varying durations (e.g., 15, 30, 45, 60 minutes).
- Dye Bath Preparation: Prepare a dye bath containing **Disperse Yellow 211** (e.g., 2% on weight of fabric), a dispersing agent (e.g., 1-2%), and water. Adjust the pH to the desired level (e.g., pH 8 or 11) using acetic acid or sodium carbonate.
- Dyeing: Place the UV-treated fabric samples in the dye bath. Ramp the temperature to the optimal dyeing temperature (e.g., 70°C for pH 8 or 100°C for pH 11) and maintain for a set duration (e.g., 30-45 minutes).^[5]
- Rinsing and Drying: After dyeing, rinse the fabric samples thoroughly with water and allow them to air dry.
- Analysis: Measure the color strength (K/S values) of the dyed fabrics using a spectrophotometer.



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Experimental workflow for UV treatment of polyester.

Protocol for Assessing the Photodegradation of Disperse Yellow 211

This protocol provides a general method for studying the direct effect of UV radiation on the dye.

Objective: To determine the rate of photodegradation of **Disperse Yellow 211** in solution upon exposure to UV radiation.

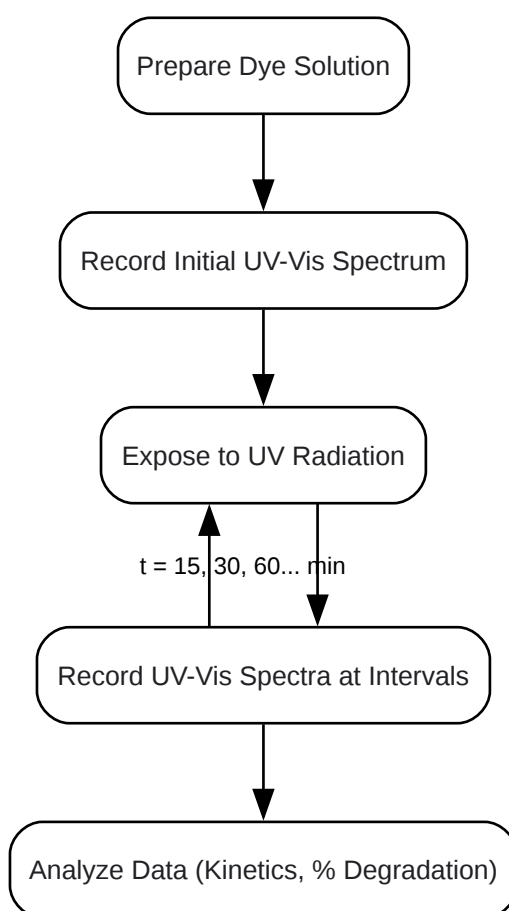
Materials and Equipment:

- **Disperse Yellow 211**
- Suitable solvent (e.g., acetone/water mixture)
- UV-Vis spectrophotometer
- Quartz cuvettes
- UV irradiation source (e.g., xenon arc lamp with appropriate filters)
- Magnetic stirrer and stir bars
- Standard laboratory glassware

Procedure:

- **Solution Preparation:** Prepare a stock solution of **Disperse Yellow 211** in the chosen solvent at a known concentration. The initial absorbance at the dye's λ_{max} should be around 1.0.
- **Irradiation Setup:** Place a known volume of the dye solution in a quartz cuvette. Position the cuvette in a temperature-controlled holder and place it at a fixed distance from the UV source.
- **Initial Measurement:** Record the initial UV-Vis absorption spectrum of the solution before starting the irradiation.

- UV Exposure: Start the UV irradiation. At regular time intervals (e.g., 0, 15, 30, 60, 120 minutes), briefly interrupt the exposure to record the UV-Vis spectrum.
- Data Analysis:
 - Plot the absorbance at λ_{max} against irradiation time.
 - Calculate the percentage of degradation at each time point using the formula: Degradation (%) = $[(A_0 - A_t) / A_0] * 100$ where A_0 is the initial absorbance and A_t is the absorbance at time t.
 - Determine the photodegradation kinetics by fitting the data to an appropriate kinetic model (e.g., pseudo-first-order).



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Protocol for photodegradation analysis.

Protocol for Color Fastness to Light (ISO 105-B02)

Objective: To determine the resistance of the color of textiles dyed with **Disperse Yellow 211** to the action of an artificial light source representative of natural daylight.^{[7][8]}

Materials and Equipment:

- Xenon arc fading lamp test apparatus^{[3][8]}
- Blue wool references (ISO 105-B08)^[4]
- Grey scale for assessing change in color (ISO 105-A02)
- Specimen holders
- Dyed fabric samples

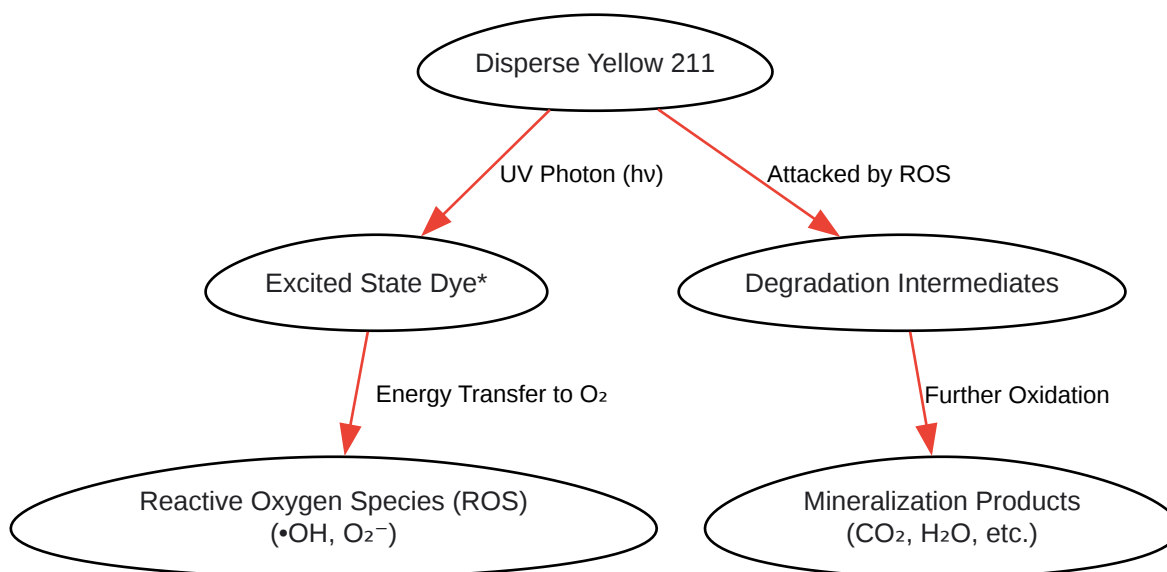
Procedure:

- Specimen Preparation: Mount the dyed fabric specimen and a set of blue wool references on the specimen holders.
- Exposure: Place the holders in the xenon arc apparatus. Expose the specimens to the artificial light under controlled conditions of temperature and humidity as specified in the ISO 105-B02 standard.^{[7][8]}
- Assessment: Periodically inspect the specimens and the blue wool references. The test ends when the contrast between the exposed and unexposed parts of the specimen is equal to a specific grade on the grey scale.
- Rating: The light fastness rating of the specimen is the number of the blue wool reference that shows a similar change in color.^[2]

Signaling Pathways and Logical Relationships Potential Photodegradation Pathway of an Azo Dye

The photodegradation of azo dyes like **Disperse Yellow 211** under UV irradiation in the presence of oxygen can proceed through a complex series of reactions involving reactive

oxygen species (ROS).



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Azo dye photodegradation pathway.

This simplified diagram illustrates that upon absorption of UV light, the dye molecule is promoted to an excited state. It can then transfer energy to molecular oxygen to generate highly reactive species that attack the dye molecule, leading to the cleavage of the azo bond and other chromophoric groups. This results in the formation of smaller intermediate compounds, which are eventually mineralized into simpler, colorless products.

Conclusion

The interaction of UV radiation with **Disperse Yellow 211** is a multifaceted topic of significant importance for its application in textiles and other materials. While UV treatment of substrates like polyester can be beneficial for the dyeing process, the inherent susceptibility of the dye to photodegradation necessitates careful consideration of its end-use applications. The protocols and data presented in these notes provide a framework for researchers to further investigate and optimize the use of **Disperse Yellow 211** in the presence of UV light.

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